

# 3-Methylheptanoic acid structural formula and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Methylheptanoic acid

Cat. No.: B1309145

[Get Quote](#)

## An In-depth Technical Guide to 3-Methylheptanoic Acid

This guide provides a detailed overview of the chemical properties of **3-Methylheptanoic acid**, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identity and Properties

**3-Methylheptanoic acid** is a branched-chain fatty acid. Its chemical structure and properties are fundamental to its role in various biochemical pathways and potential therapeutic applications.

### Data Presentation

The quantitative data for **3-Methylheptanoic acid** are summarized in the table below for clear reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	144.21 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
IUPAC Name	3-methylheptanoic acid	<a href="#">[2]</a>
Canonical SMILES	CCCC(C)CC(=O)O	<a href="#">[2]</a>

## Structural Formula

The structural formula of **3-Methylheptanoic acid** is visualized below. This diagram illustrates the arrangement of atoms and the covalent bonds between them.

Structural formula of **3-Methylheptanoic acid**.

This document is intended for informational purposes for a technical audience. The experimental protocols for determining these properties are based on standard analytical chemistry techniques such as mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy, which are not detailed here.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. (S)-3-Methylheptanoic acid | C<sub>8</sub>H<sub>16</sub>O<sub>2</sub> | CID 10290853 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. 3-Methyl-heptanoic acid | C<sub>8</sub>H<sub>16</sub>O<sub>2</sub> | CID 5282683 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 3. d-3-methylheptanoic acid [webbook.nist.gov]
- 4. 3-METHYLHEPTANOIC ACID CAS#: 53663-30-2 [m.chemicalbook.com]
- 5. (R)-3-methylheptanoic acid 95% | CAS: 57403-74-4 | AChemBlock [achemblock.com]

- To cite this document: BenchChem. [3-Methylheptanoic acid structural formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1309145#3-methylheptanoic-acid-structural-formula-and-molecular-weight\]](https://www.benchchem.com/product/b1309145#3-methylheptanoic-acid-structural-formula-and-molecular-weight)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)